

Aminooxy-PEG3-azide for beginners in click chemistry

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An In-Depth Technical Guide to Aminooxy-PEG3-azide for Beginners in Click Chemistry

For researchers, scientists, and drug development professionals venturing into the world of bioconjugation, "click chemistry" offers a powerful and efficient toolkit. This guide provides a foundational understanding of **Aminooxy-PEG3-azide**, a versatile heterobifunctional linker, and its application in click chemistry.

Introduction to Click Chemistry

Click chemistry is a chemical philosophy introduced by K. Barry Sharpless in 2001, emphasizing reactions that are simple to perform, high-yielding, and create minimal byproducts.[1][2] These reactions are modular, wide in scope, and often insensitive to oxygen and water, making them ideal for complex biological environments.[1][3] The most prominent example of a click reaction is the Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC), which joins an azide and a terminal alkyne to form a stable triazole ring.[1] This process is highly efficient and selective, proceeding under mild conditions, often in aqueous solutions.

The Core Reagent: Aminooxy-PEG3-azide

Aminooxy-PEG3-azide is a bifunctional linker molecule designed for elegant and efficient bioconjugation. It consists of three key components:

 An Aminooxy Group (-ONH2): This group reacts specifically with aldehydes and ketones to form a stable oxime bond.



- A PEG3 Spacer: A three-unit polyethylene glycol (PEG) chain acts as a hydrophilic spacer, which can increase the solubility and biocompatibility of the resulting conjugate in aqueous media.
- An Azide Group (-N3): This is the "click" functionality. It reacts with terminal alkynes in the
 presence of a copper(I) catalyst (CuAAC) or with strained cyclooctynes like DBCO or BCN in
 a copper-free reaction (SPAAC) to form a stable triazole linkage.

This dual functionality allows for a two-step, sequential conjugation strategy, providing precise control over the assembly of complex biomolecules.

Physicochemical Properties

The quantitative data for **Aminooxy-PEG3-azide** are summarized in the table below for easy reference.

Property	Value
CAS Number	1306615-51-9
Molecular Formula	C8H18N4O4
Molecular Weight	~234.26 g/mol
Purity	≥95%

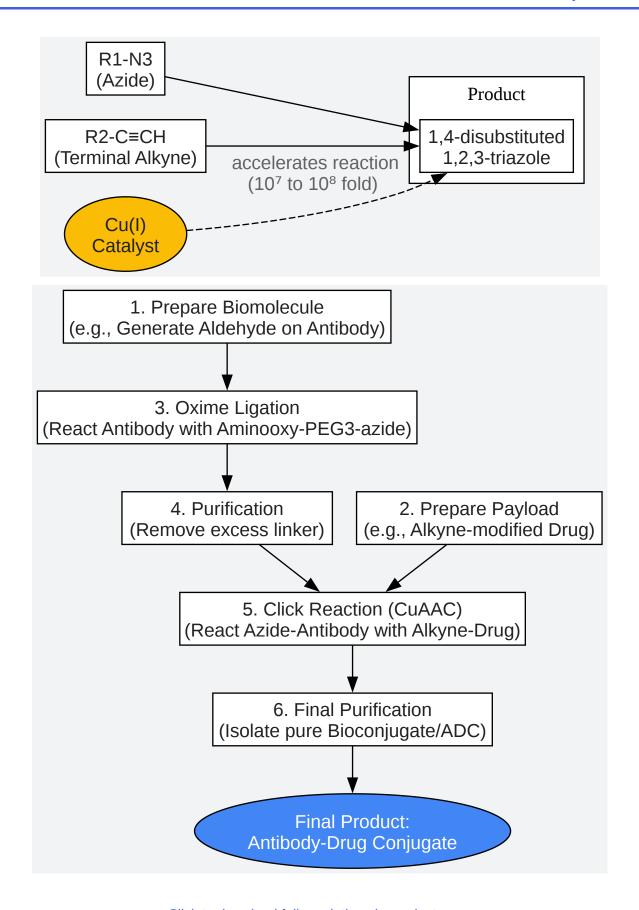
Visualizing the Molecular Structure and Reactions

Diagrams are essential for understanding the components and processes involved in using **Aminooxy-PEG3-azide**.

Caption: Chemical structure of **Aminooxy-PEG3-azide**.

The primary application of the azide group is the CuAAC reaction, a cornerstone of click chemistry.





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